

Personal protective equipment for handling D-Fructose-d-1

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Compound of Interest

Compound Name: D-Fructose-d-1

Cat. No.: B12398892

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Essential Safety and Handling Guide for D-Fructose-d-1

For researchers, scientists, and drug development professionals, ensuring safe handling of all laboratory chemicals is paramount. This guide provides essential safety and logistical information for **D-Fructose-d-1**, a sugar commonly used in various research applications. While generally considered to have a low hazard profile, adherence to proper laboratory protocols is crucial to maintain a safe working environment.

Personal Protective Equipment (PPE)

When handling **D-Fructose-d-1**, especially in its solid, powdered form, the following personal protective equipment is recommended to minimize exposure:

- **Eye and Face Protection:** Safety glasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166 should be worn.^{[1][2]}
- **Skin Protection:** While protective garments are not typically required for normal handling, gloves should be worn to prevent skin contact.^{[1][3]} Standard laboratory coats are also recommended.^[3]
- **Respiratory Protection:** In situations where dust may be generated, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.^{[1][2]} It is important to follow

the OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149.

[1][2]

Emergency First Aid Procedures

In the event of accidental exposure, the following first aid measures should be taken:

- After Inhalation: If dust is inhaled, move the individual to fresh air immediately.[1][4] If breathing is difficult or has stopped, provide artificial respiration. Seek medical attention if a cough or other symptoms appear.[1]
- After Skin Contact: Brush off any loose particles from the skin.[5][6] Wash the affected area with plenty of soap and water.[4] If irritation develops or persists, seek medical attention.[1]
- After Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids occasionally.[1][7] If irritation develops, get medical aid.[1]
- After Ingestion: If the individual is conscious and alert, have them rinse their mouth with water and drink 2-4 cupfuls of milk or water.[1] Do not give anything by mouth to an unconscious person.[1][4] Call a doctor if you feel unwell.[5][6]

Handling, Storage, and Disposal

Proper handling and storage are key to maintaining the stability and integrity of **D-Fructose-d-1**, while appropriate disposal is essential for environmental safety.

Handling:

- Avoid the formation of dust.[2]
- Ensure adequate ventilation in the work area.[1][2]
- Avoid contact with skin, eyes, and clothing.[2][3]
- Wash hands thoroughly after handling.[7]
- Keep away from food, drink, and animal feedingstuffs.[5][6]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][3]
- The recommended storage temperature is between 15 – 25 °C.[5]
- Avoid exposure to moisture and excess heat.[1]

Disposal:

- Waste material should be disposed of in accordance with national and local regulations.[8]
- Spilled material should be swept or vacuumed up and placed into a suitable, closed container for disposal.[1][2]
- Do not empty into drains.[2]

Quantitative Data Summary

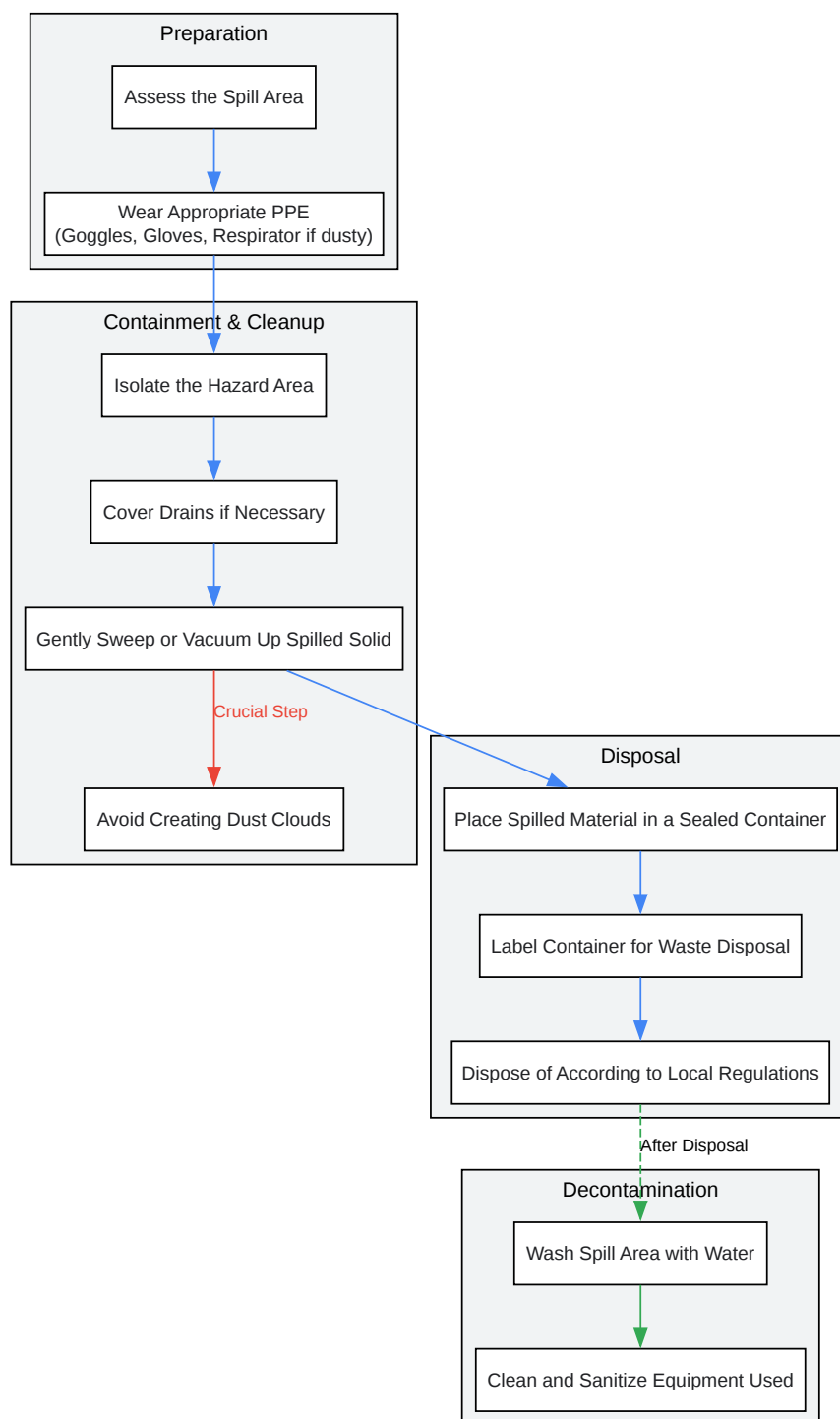
The following table summarizes key quantitative data for D-Fructose.

Property	Value
Molecular Formula	C ₆ H ₁₂ O ₆
Molar Mass	180.16 g/mol [3] or 180.2 g/mol [5]
Decomposition Temperature	>103 °C

Spill Response Workflow

In the event of a **D-Fructose-d-1** spill, the following workflow should be initiated to ensure a safe and effective cleanup.

D-Fructose-d-1 Spill Response Workflow



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Caption: Workflow for handling a **D-Fructose-d-1** spill.

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